

Application Note: High-Yield Synthesis of 1-[(4-Methoxyphenyl)acetyl]indoline

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Compound of Interest

Compound Name: 1-[(4-methoxyphenyl)acetyl]indoline

Cat. No.: B5517769

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Introduction & Mechanistic Rationale

The synthesis of N-acylated indolines is a fundamental transformation in medicinal chemistry.

[1] The target molecule, **1-[(4-methoxyphenyl)acetyl]indoline**, combines the pharmacologically privileged indoline core with a lipophilic 4-methoxyphenylacetyl moiety.[1]

Synthetic Strategy: While direct amide coupling using carbodiimides (e.g., EDC/HOBt) is common, the reduced nucleophilicity of the indoline nitrogen (due to conjugation with the fused benzene ring) often necessitates a more reactive electrophile.[1] Therefore, this protocol utilizes an Acid Chloride Activation Pathway.[1] This method ensures complete conversion and minimizes purification burdens, aligning with the stringent purity requirements of drug discovery assays.[1]

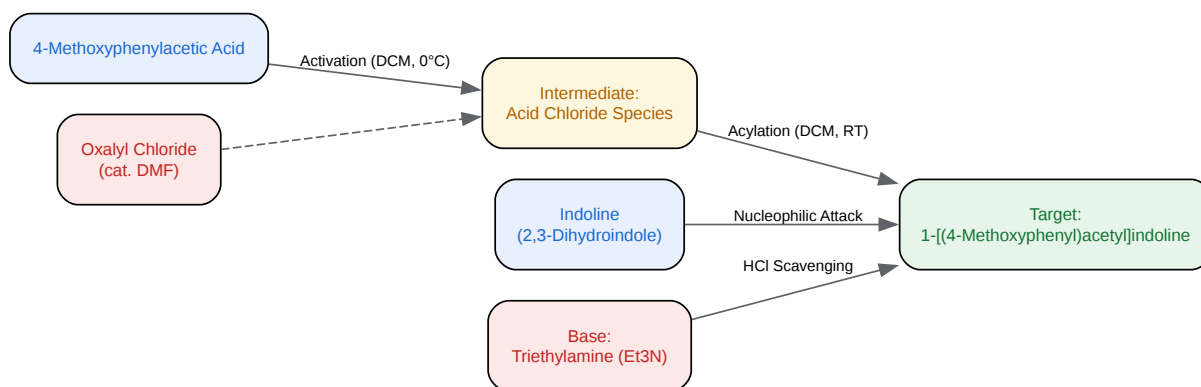
Key Mechanistic Steps:

- **Activation:** Conversion of (4-methoxyphenyl)acetic acid to its acid chloride using oxalyl chloride. This generates a highly electrophilic species capable of overcoming the electronic deactivation of the indoline nitrogen.[1]

- Nucleophilic Acyl Substitution: The indoline nitrogen attacks the carbonyl carbon of the acid chloride.[1]
- Proton Scavenging: A non-nucleophilic base (Triethylamine or DIPEA) neutralizes the HCl byproduct to drive the equilibrium forward and prevent acid-catalyzed side reactions.[1]

Reaction Scheme & Pathway Visualization

The following diagram illustrates the synthetic workflow and logical dependencies of the reaction.



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Figure 1: Synthetic pathway for the acylation of indoline via acid chloride activation.

Experimental Protocol

Safety Warning: This procedure involves corrosive reagents (oxalyl chloride) and irritants (indoline).[1] All operations must be performed in a properly functioning chemical fume hood using standard Personal Protective Equipment (PPE), including nitrile gloves, lab coat, and safety glasses.[1]

Materials & Reagents

Reagent	MW (g/mol)	Equiv.[1][2]	Quantity	Role
Indoline	119.17	1.0	1.19 g (10 mmol)	Nucleophile
(4-Methoxyphenyl)acetic acid	166.18	1.1	1.83 g (11 mmol)	Electrophile Precursor
Oxalyl Chloride	126.93	1.2	1.03 mL (12 mmol)	Chlorinating Agent
Triethylamine (Et3N)	101.19	2.5	3.48 mL (25 mmol)	Base / Acid Scavenger
Dichloromethane (DCM)	84.93	Solvent	50 mL	Reaction Medium
DMF	73.09	Cat.[1][3][4]	2-3 drops	Catalyst

Step-by-Step Procedure

Step 1: Preparation of the Acid Chloride (In Situ)

- Charge a dry 100 mL round-bottom flask (RBF) with (4-methoxyphenyl)acetic acid (1.83 g) and anhydrous DCM (25 mL).
- Cool the suspension to 0°C using an ice-water bath.
- Add catalytic DMF (2 drops).[1]
- Add Oxalyl Chloride (1.03 mL) dropwise over 10 minutes. Caution: Vigorous gas evolution (CO, CO₂, HCl) will occur.[1]
- Allow the mixture to warm to Room Temperature (RT) and stir for 1 hour until gas evolution ceases and the solution becomes clear.
- Optional: If high precision is required, remove excess oxalyl chloride by rotary evaporation and re-dissolve the residue in fresh DCM (20 mL).[1] For this routine synthesis, the solution can often be used directly if the excess is minimal.[1]

Step 2: Coupling Reaction

- In a separate 100 mL RBF, dissolve Indoline (1.19 g) and Triethylamine (3.48 mL) in anhydrous DCM (25 mL).
- Cool the indoline solution to 0°C.
- Slowly add the Acid Chloride solution (prepared in Step 1) to the indoline solution via a dropping funnel or syringe over 15–20 minutes.
- Remove the ice bath and allow the reaction to stir at RT for 3–4 hours.
- Monitoring: Monitor reaction progress via TLC (Silica gel; Eluent: 30% Ethyl Acetate in Hexanes). The starting material (Indoline) should be fully consumed.^[1]

Step 3: Work-up and Purification^{[1][5]}

- Quench the reaction by adding 1M HCl (30 mL) to the reaction mixture (this removes excess amine and solubilizes triethylamine salts).
- Transfer to a separatory funnel and separate the phases.
- Extract the aqueous layer with DCM (2 x 20 mL).
- Combine the organic layers and wash sequentially with:
 - Saturated NaHCO₃ (30 mL) – removes unreacted acid.
 - Brine (30 mL) – removes water.
- Dry the organic phase over anhydrous Na₂SO₄ or MgSO₄.^[1]
- Filter and concentrate under reduced pressure to yield the crude solid.^[1]
- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (SiO₂, 0-30% EtOAc/Hexanes) if necessary.

Analytical Specifications

To validate the synthesis, compare the isolated product against the following expected data profile.

Parameter	Specification	Notes
Appearance	Off-white to pale yellow solid	Color may darken upon oxidation; store in dark.[1]
Yield	85 – 95%	High efficiency due to acid chloride activation.[1]
¹ H NMR (CDCl ₃)	δ 3.80 (s, 3H, OMe), 3.75 (s, 2H, CH ₂ -CO), 4.05 (t, 2H, Indoline-C2), 3.15 (t, 2H, Indoline-C3), 6.8-7.2 (m, Ar-H), 8.2 (d, 1H, Indoline-C7)	Characteristic downfield shift of Indoline C7-H due to amide anisotropy.[1]
Mass Spectrometry	[M+H] ⁺ = 268.13	ESI Mode (Positive).[1]

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